

Essential Safety Protocols for Handling 2-(4-Hydroxyphenylazo)benzoic acid (HABA)

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Compound of Interest

Compound Name: 2-(4-Hydroxyphenylazo)benzoic acid

Cat. No.: B156619

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For researchers, scientists, and drug development professionals, ensuring safety during the handling of chemical compounds is paramount. This guide provides immediate, essential safety and logistical information for **2-(4-Hydroxyphenylazo)benzoic acid** (HABA), a compound commonly used in laboratory settings. Adherence to these operational and disposal plans is critical for maintaining a safe research environment.

Chemical Identifier:

- Name: **2-(4-Hydroxyphenylazo)benzoic acid**
- Synonyms: HABA, 4'-Hydroxyazobenzene-2-carboxylic acid^[1]
- CAS Number: 1634-82-8^[2]^[3]^[4]

Hazard Identification and Classification

Based on available Safety Data Sheets (SDS), HABA is classified with the following hazards. Understanding these risks is the first step in proper handling.

Hazard Classification	GHS Code	Description	Source
Skin Irritation	H315	Causes skin irritation.	[4] [5]
Eye Irritation	H319	Causes serious eye irritation.	[4] [5]
Respiratory Irritation	H335	May cause respiratory irritation.	[4] [5]
Aquatic Toxicity (Acute)	H401	Toxic to aquatic life.	

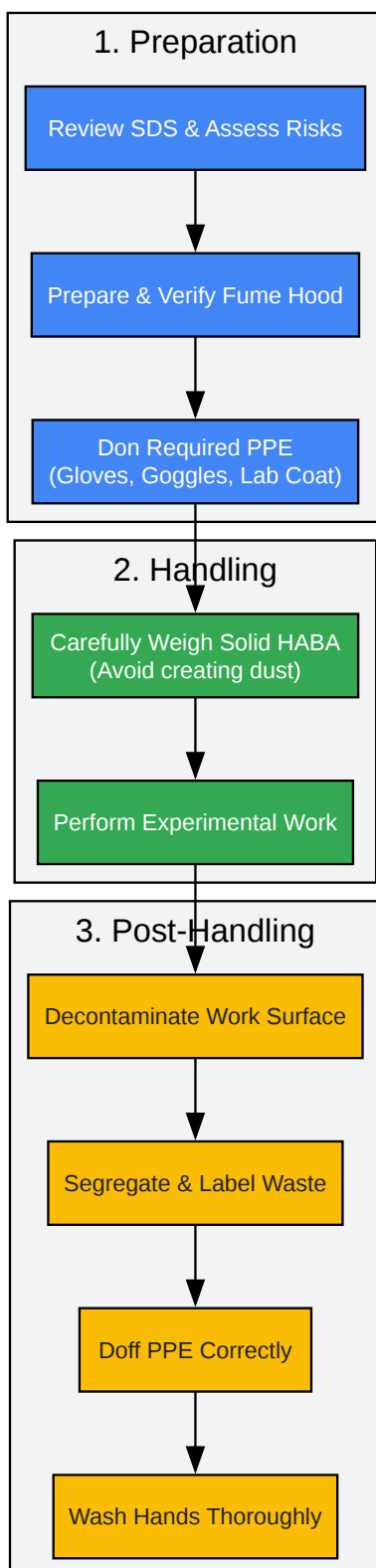
Personal Protective Equipment (PPE) Protocol

A stringent PPE protocol is mandatory when handling HABA, particularly in its powder form, to prevent skin and eye contact, and inhalation.[\[6\]](#)

Protection Type	Specification	Rationale and Best Practices
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles.	Must conform to EN166 (EU) or OSHA 29 CFR 1910.133 (US) standards. A face shield is recommended if there is a risk of splashing.[1][6]
Hand Protection	Chemical-resistant, impervious gloves (e.g., Nitrile, Neoprene).	Gloves must be inspected before use. Use proper glove removal technique to avoid skin contact. Dispose of contaminated gloves immediately.[5][6]
Body Protection	Lab coat, long-sleeved shirt, and long pants.	Wear a protective disposable gown made of low-permeability fabric.[7] For larger quantities or risk of significant exposure, a chemical-resistant apron or coveralls are recommended.[8]
Respiratory Protection	Use in a well-ventilated area or chemical fume hood.	To avoid dust formation and inhalation, handling should occur in a fume hood.[4][6] If ventilation is inadequate, a NIOSH-approved N95 dust mask or particle respirator is necessary.[4][9]

Operational Plan: Step-by-Step Handling Procedure

Follow this workflow to ensure minimal exposure and safe handling of HABA from preparation to disposal.



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Caption: Workflow for safely handling HABA powder.

Handling Guidelines:

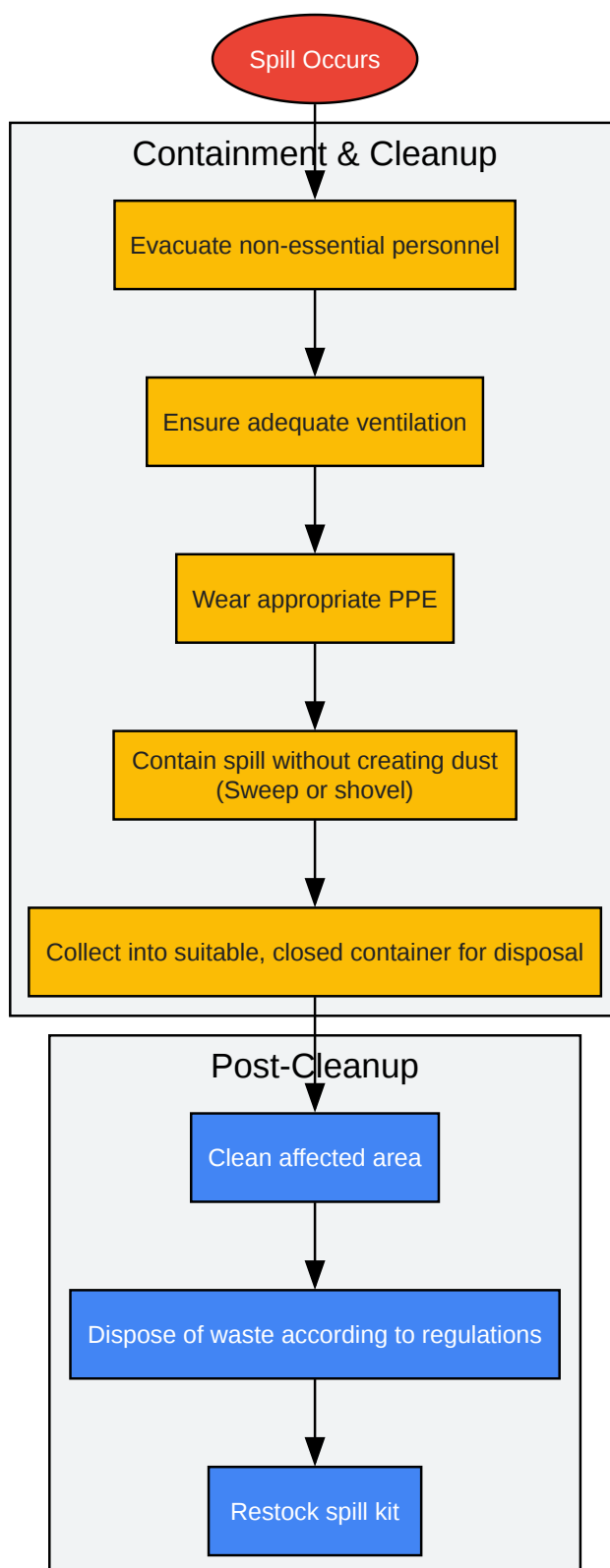
- Always handle HABA in a well-ventilated area, preferably a chemical fume hood, to minimize inhalation of dust.[\[4\]](#)[\[6\]](#)
- Avoid all personal contact, including inhalation and contact with skin and eyes.[\[6\]](#)[\[8\]](#)
- Wash hands thoroughly after handling, before breaks, and at the end of the workday.[\[2\]](#)[\[3\]](#)[\[6\]](#)
- Do not eat, drink, or smoke in areas where the chemical is handled.[\[2\]](#)
- Keep the container tightly closed and store it in a cool, dry place away from incompatible materials like strong oxidizing agents.[\[2\]](#)[\[3\]](#)[\[6\]](#)

Emergency and Disposal Plans

Preparedness for accidental spills and a clear disposal protocol are crucial components of the safety plan.

Spill Response Protocol

In the event of a spill, a quick and informed response can significantly mitigate risks.



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Caption: Step-by-step spill response for HABA.

First Aid Measures:

- Skin Contact: Immediately wash off with soap and plenty of water. Remove contaminated clothing. If irritation persists, consult a physician.[5][6]
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[4][5][6]
- Inhalation: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[4][5][6]
- Ingestion: Rinse mouth with water. Never give anything by mouth to an unconscious person. Consult a physician.[4][5][6]

Disposal Plan

Chemical waste must be handled responsibly to prevent environmental contamination and ensure compliance with regulations.

- Waste Segregation: Collect unused product and contaminated materials (e.g., gloves, paper towels) in a suitable, closed, and clearly labeled container.[4][6]
- Disposal Method: Dispose of the chemical waste through a licensed disposal company.[4] One recommended method is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[4]
- Container Disposal: Dispose of the empty container as unused product. Do not reuse empty containers.[4]
- Regulatory Compliance: Always dispose of chemical waste in accordance with local, state, and federal regulations. Do not let the product enter drains.[4]

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References

- 1. tcichemicals.com [tcichemicals.com]
- 2. static.cymitquimica.com [static.cymitquimica.com]
- 3. fishersci.com [fishersci.com]
- 4. cdhfinechemical.com [cdhfinechemical.com]
- 5. lobachemie.com [lobachemie.com]
- 6. oxfordlabfinechem.com [oxfordlabfinechem.com]
- 7. eTool : Hospitals - Pharmacy - Personal Protective Equipment (PPE) | Occupational Safety and Health Administration [osha.gov]
- 8. datasheets.scbt.com [datasheets.scbt.com]
- 9. 2- (4-羟基苯偶氮) 苯甲酸 ≥90% (HPLC) | Sigma-Aldrich [sigmaaldrich.com]
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